

Physical and chemical properties of 2,5-Dihydroxybenzoic acid

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Compound of Interest

Compound Name: 2,5-Dihydroxybenzoic acid

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An In-depth Technical Guide to the Physical and Chemical Properties of **2,5-Dihydroxybenzoic Acid**

Introduction

2,5-Dihydroxybenzoic acid (2,5-DHBA), also widely known as gentisic acid, is a dihydroxybenzoic acid and a significant phenolic compound.^[1] It is a derivative of benzoic acid and is recognized as a minor metabolite of aspirin.^[2] Found naturally in various plants, including citrus fruits, grapes, and the African tree *Alchornea cordifolia*, 2,5-DHBA has garnered attention for its diverse biological activities.^{[2][3][4]} This technical guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for their determination, and its relevance in research and drug development.

Chemical Identity and Structure

2,5-DHBA is an aromatic compound characterized by a benzene ring substituted with two hydroxyl (-OH) groups at positions 2 and 5, and a carboxylic acid (-COOH) group at position 1.^{[5][6]}

Identifier	Value
IUPAC Name	2,5-dihydroxybenzoic acid[5]
Synonyms	Gentisic acid, 5-Hydroxysalicylic acid, Hydroquinonecarboxylic acid[2][5][7]
CAS Number	490-79-9[7][8]
Molecular Formula	C ₇ H ₆ O ₄ [7][8]
Molecular Weight	154.12 g/mol [5][8]
InChI Key	WXTMDXOMEHJXQO-UHFFFAOYSA-N[5][9]
Canonical SMILES	C1=CC(=C(C=C1O)C(=O)O)O[5][6]

Physicochemical Properties

The physicochemical properties of 2,5-DHBA are critical for its application in various scientific fields, from analytical chemistry to pharmacology. It typically appears as a white to light beige or off-white crystalline powder.[6][10]

Property	Value	Source(s)
Melting Point	199-208 °C	[5][7][10]
Boiling Point	~406-407 °C (estimated)	[7]
pKa ₁ (Carboxylic Acid)	2.97 (at 25 °C)	[10][11][12]
pKa ₂ (Phenolic Hydroxyl)	10.5 (at 25 °C)	[12]
logP (Octanol/Water)	1.60 - 1.74	[7][9][13]
Appearance	White to light beige crystalline powder	[6][10]

Solubility Profile

2,5-DHBA exhibits varied solubility depending on the solvent's polarity. It is soluble in polar organic solvents and has limited solubility in water, which increases with temperature.

Solvent	Solubility	Temperature	Source(s)
Water	5.0 g/L	5 °C	[5][7]
Water	7.14 mg/mL (with heating to 60°C)	60 °C	[14]
Water	8.3 g/L	0 °C	[12]
Water	22 g/L	25 °C	[12]
DMSO	≥ 100 mg/mL	Not Specified	[14]
Alcohol (Ethanol)	Soluble / Very Soluble	Not Specified	[7][10][12]
Ether	Soluble / Very Soluble	Not Specified	[10][12]
Benzene	Insoluble	Not Specified	[10][12]
Chloroform	Insoluble / Sparingly Soluble	Not Specified	[10][12]

Spectral Data

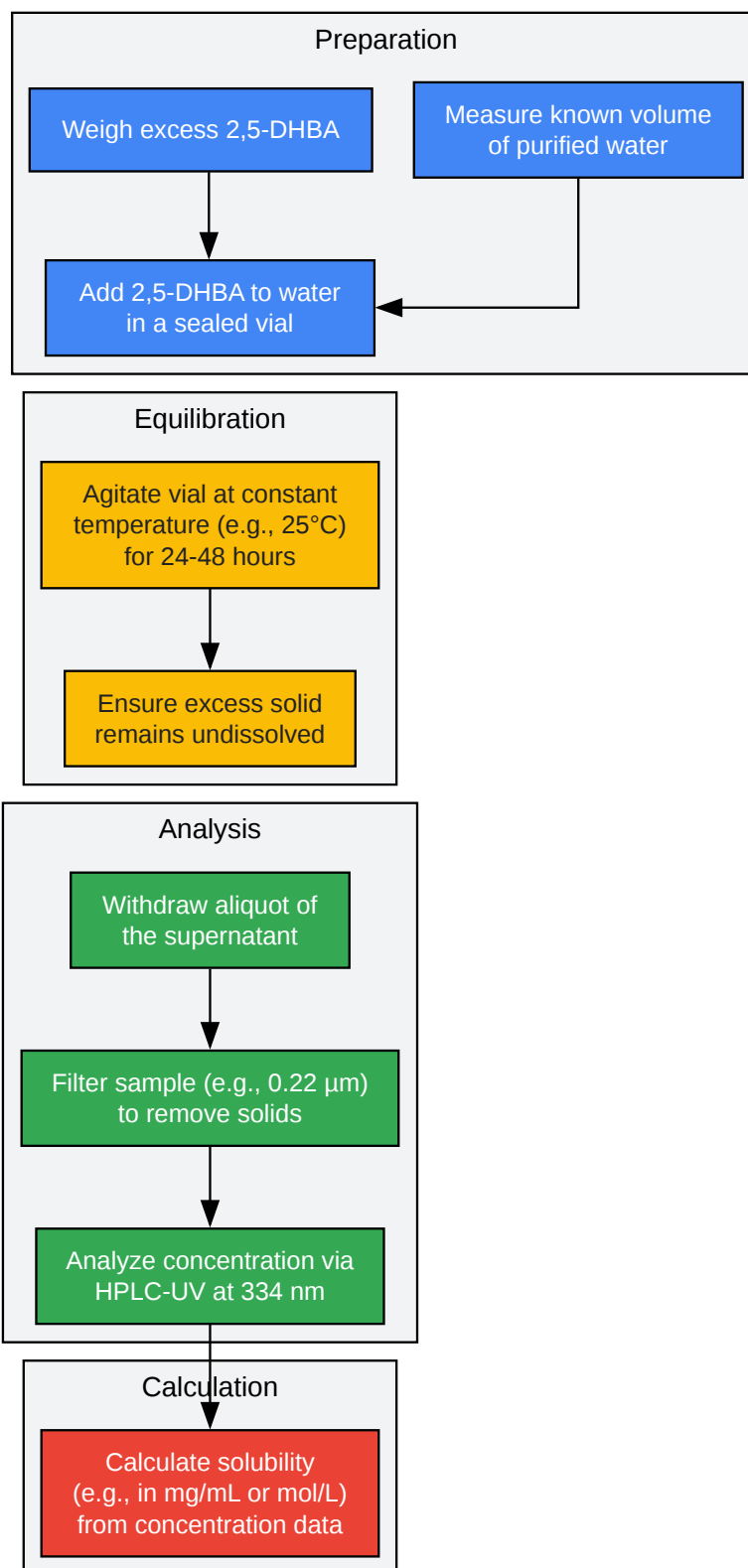
Spectral analysis is fundamental for the identification and quantification of 2,5-DHBA.

- UV-Vis Spectroscopy: In an acidic mobile phase ($\text{pH} \leq 3$), 2,5-DHBA exhibits absorption maxima (λ_{max}) at 214 nm, 236 nm, and 334 nm.[9][15] These wavelengths are suitable for its detection and quantification using HPLC-UV.[9]
- Infrared (IR) and Nuclear Magnetic Resonance (NMR) Spectroscopy: Detailed structural elucidation of 2,5-DHBA relies on IR and NMR techniques. Studies have utilized FTIR, ^1H NMR, and ^{13}C NMR to investigate its molecular structure and properties.[3]

Experimental Protocols

Determination of Aqueous Solubility (Equilibrium Shake-Flask Method)

This protocol outlines a standard procedure for determining the solubility of 2,5-DHBA in water.



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Caption: Workflow for determining the aqueous solubility of 2,5-DHBA.

Methodology:

- **Preparation:** An excess amount of solid 2,5-DHBA is added to a known volume of purified water in a sealed, airtight container. This ensures that a saturated solution is formed.
- **Equilibration:** The mixture is agitated in a temperature-controlled environment (e.g., a shaker bath at 25 °C) for a sufficient period (typically 24 to 48 hours) to allow the system to reach dissolution equilibrium. The continued presence of undissolved solid is crucial.
- **Sampling and Filtration:** A sample of the supernatant is carefully withdrawn and immediately filtered through a microporous filter (e.g., 0.22 µm syringe filter) to remove all solid particles.
- **Analysis:** The concentration of 2,5-DHBA in the clear filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV), by comparing the response to a standard curve.
- **Calculation:** The solubility is calculated from the measured concentration of the saturated solution.

Biological Activity and Applications

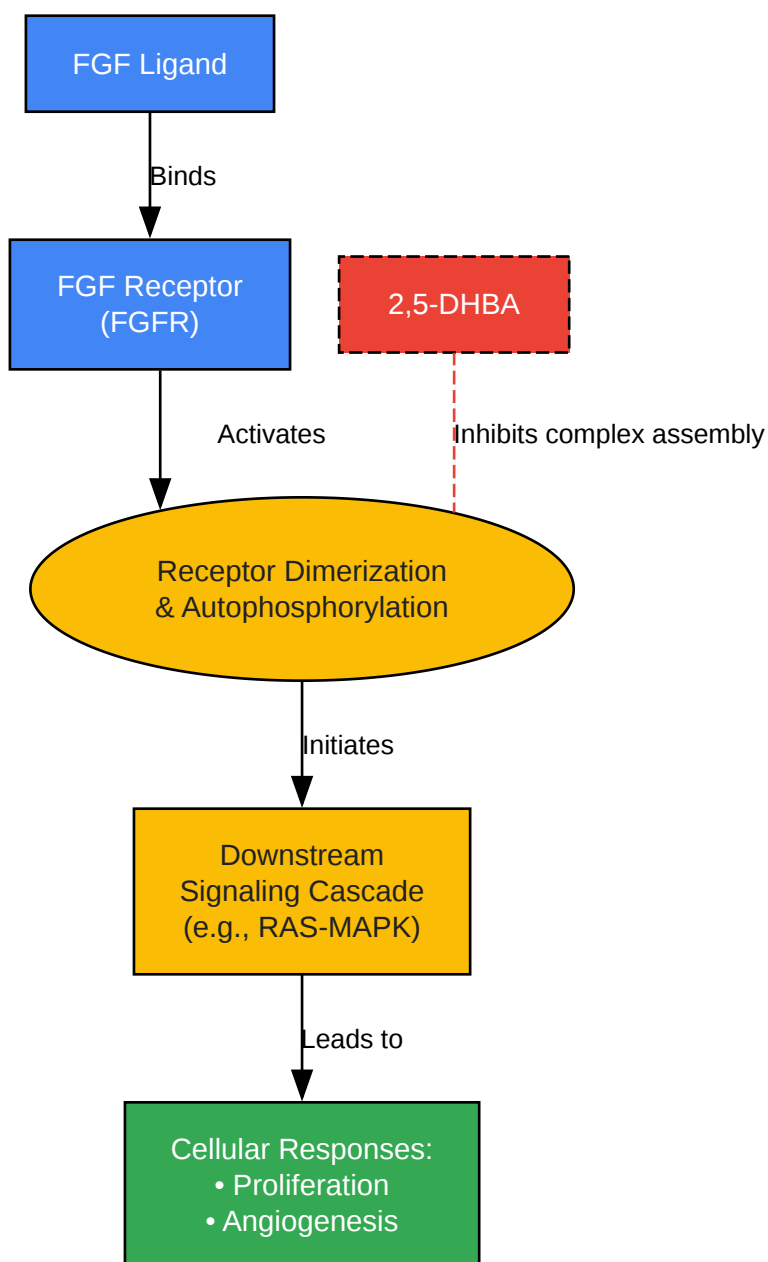
2,5-Dihydroxybenzoic acid is not merely an aspirin metabolite but an active compound with notable biological properties.

Anti-inflammatory and Antioxidant Properties

Evidence indicates that gentisic acid possesses anti-inflammatory, antirheumatic, and antioxidant properties.^[7] Its ability to scavenge free radicals has been demonstrated in various studies, contributing to its potential therapeutic effects.^{[3][16]} Among several dihydroxybenzoic acid isomers, 2,5-DHBA shows strong antioxidant activity.^[3]

Role in Drug Development

2,5-DHBA has been identified as a powerful inhibitor of Fibroblast Growth Factors (FGFs).^[14] The FGF signaling pathway is crucial in cell processes like proliferation and angiogenesis; its dysregulation is implicated in diseases such as cancer.^[14] The inhibitory action of 2,5-DHBA on this pathway makes it a valuable lead compound for developing new anticancer and anti-angiogenesis therapies.^[14]



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Caption: Inhibition of the FGF signaling pathway by 2,5-DHBA.

Other Applications

- MALDI Matrix: 2,5-DHBA is commonly used as a matrix material in Matrix-Assisted Laser Desorption/Ionization mass spectrometry, particularly for the analysis of peptides and proteins.[5][17]

- Chemical Intermediate: It serves as an intermediate in the synthesis of various organic compounds and pharmaceuticals.[10]

Conclusion

2,5-Dihydroxybenzoic acid is a multifaceted compound with well-defined physical and chemical properties. Its biological significance, particularly its antioxidant activity and role as an FGF inhibitor, positions it as a compound of high interest for researchers in medicinal chemistry and drug development. The data and protocols presented in this guide offer a foundational resource for professionals working with this versatile molecule.

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